

In-Depth Technical Guide to the Physical Properties of Hexaethoxytrisilinane

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Compound of Interest

Compound Name: 1,1,3,3,5,5-hexaethoxy-1,3,5-trisilinane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of hexaethoxytrisilinane (CAS No. 17955-67-8). The information is compiled from various chemical suppliers and databases to serve as a valuable resource for researchers and professionals in drug development and materials science.

Core Physical and Chemical Data

Hexaethoxytrisilinane, also known as 1,1,3,3,5,5-hexaethoxy-1,3,5-trisilacyclohexane, is an organosilicon compound with the molecular formula $C_{15}H_{36}O_6Si_3$.^[1] It is characterized as a colorless to almost colorless clear liquid.^[2] Key quantitative physical properties are summarized in the table below for ease of reference and comparison.

Property	Value	Notes
Molecular Formula	C ₁₅ H ₃₆ O ₆ Si ₃	[1]
Molecular Weight	396.70 g/mol	[1]
CAS Number	17955-67-8	[3]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	133 °C at 5 mmHg	[4][5]
Melting Point	Approximately -70 °C	[4][6]
Density	~1.02 g/mL	[4][5][6]
Refractive Index	1.4360 to 1.4400	[4][7]
Flash Point	161 °C	[2]
Solubility	Soluble in organic solvents such as alcohol, ether, and organic acids; insoluble in water.	[4][6]
Moisture Sensitivity	Reacts slowly with moisture/water.	[4]

Experimental Protocols

Detailed experimental protocols for the synthesis and determination of the physical properties of hexaethoxytrisilinane are not readily available in published literature. However, general methodologies for analogous organosilicon compounds can be applied.

Synthesis of Alkoxysilanes

The synthesis of alkoxysilanes, such as hexaethoxytrisilinane, typically involves the reaction of a corresponding chlorosilane with an alcohol. For hexaethoxytrisilinane, a plausible synthetic route would involve the reaction of 1,1,3,3,5,5-hexachloro-1,3,5-trisilacyclohexane with ethanol. This reaction is generally carried out in the presence of a hydrogen chloride scavenger, such

as a tertiary amine (e.g., triethylamine or pyridine), to drive the reaction to completion. The product would then be purified by distillation under reduced pressure.

Determination of Physical Properties

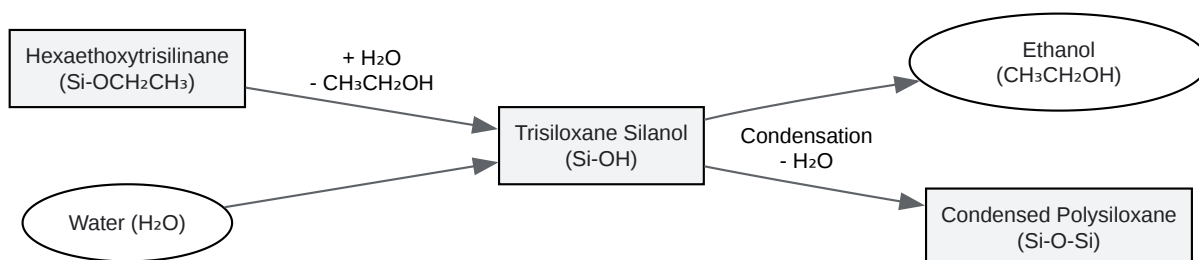
The physical properties listed in the table are typically determined using standard laboratory techniques:

- **Boiling Point:** Determined by distillation at a specific reduced pressure (e.g., 5 mmHg) to prevent decomposition at higher temperatures. The temperature at which the liquid boils and condenses is recorded.
- **Melting Point:** For substances that are liquid at room temperature, the melting point is determined by cooling the substance until it solidifies and then slowly heating it while monitoring the temperature at which it transitions back to a liquid.
- **Density:** Measured using a pycnometer or a digital density meter at a specified temperature.
- **Refractive Index:** Measured using a refractometer, which determines the extent to which light is bent when it passes through the liquid. This is also temperature-dependent.
- **Flash Point:** Determined using a closed-cup or open-cup flash-point tester, which measures the lowest temperature at which the vapors of the liquid will ignite in the presence of an ignition source.

Chemical Reactivity and Pathways

Hydrolysis Pathway

Alkoxysilanes like hexaethoxytrisilinane are susceptible to hydrolysis, especially in the presence of acid or base catalysts.[8] The ethoxy groups ($-\text{OCH}_2\text{CH}_3$) react with water to form silanol groups ($-\text{OH}$) and ethanol. These silanol groups are reactive and can undergo condensation reactions to form siloxane bridges (Si-O-Si), leading to the formation of larger oligomers or a polymer network.[9] The overall hydrolysis process is a critical aspect of its chemistry, particularly in applications where it is used as a crosslinking agent or for surface modification.[6]

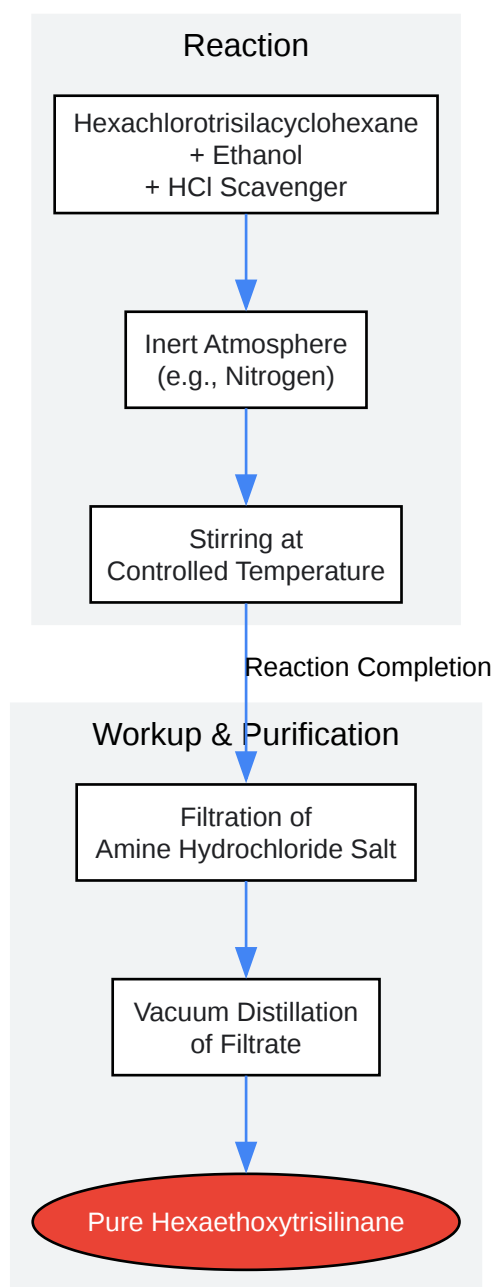


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Hydrolysis of Hexaethoxytrisilane.

General Synthesis Workflow

The synthesis of hexaethoxytrisilane from a chlorosilane precursor and ethanol would follow a standard laboratory workflow. This involves the reaction setup, the reaction itself under controlled conditions, and subsequent purification of the product.



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References

- 1. 17955-67-8[1,1,3,3,5,5-Hexaethoxy-1,3,5-trisilinane]- Acmec Biochemical [acmec.com.cn]
- 2. organosilicon.alfa-chemistry.com [organosilicon.alfa-chemistry.com]
- 3. 1,1,3,3,5,5-HEXAETHOXY-1,3,5-TRISILACYCLOHEXANE | [gelest.com]
- 4. 1,1,3,3,5,5-Hexaethoxy-1,3,5-trisilacyclohexane [chembk.com]
- 5. 1,1,3,3,5,5-Hexaethoxy-1,3,5-trisilacyclohexane [myskinrecipes.com]
- 6. chembk.com [chembk.com]
- 7. lookchem.com [lookchem.com]
- 8. brinkerlab.unm.edu [brinkerlab.unm.edu]
- 9. gelest.com [gelest.com]
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